

Die Rolle von Eosin in der H&E-Färbung: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eosin

Cat. No.: B7797880

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet einen detaillierten Einblick in die zentrale Rolle von **Eosin** in der Hämatoxylin-und-**Eosin**-Färbung (H&E), einer der am weitesten verbreiteten Färbemethoden in der Histologie und Pathologie. Der Schwerpunkt liegt auf den chemischen Grundlagen, den experimentellen Protokollen und den Faktoren, die die Färbeergebnisse beeinflussen, um Forschern und Wissenschaftlern ein tiefgreifendes Verständnis dieses unverzichtbaren histologischen Werkzeugs zu vermitteln.

Einleitung

Die H&E-Färbung ist eine differentielle Färbemethode, die zwei Farbstoffe verwendet: Hämatoxylin und **Eosin**. Während Hämatoxylin saure, basophile Zellstrukturen wie den Zellkern blau bis violett färbt, dient **Eosin** als saurer Gegenfarbstoff, der basische, azidophile oder **eosinophile** Strukturen in verschiedenen rosa bis roten Tönen anfärbt.[1][2][3] Zu diesen Strukturen gehören hauptsächlich Proteine im Zytoplasma, Kollagen, Muskelfasern und rote Blutkörperchen.[4][5][6] Diese kontrastreiche Darstellung von Kern und Zytoplasma ermöglicht eine detaillierte Beurteilung der Gewebemorphologie und ist für die Diagnose zahlreicher Erkrankungen von grundlegender Bedeutung.[2][7]

Chemische Eigenschaften und Varianten von Eosin

Eosin ist ein fluoreszierender, saurer Xanthen-Farbstoff, der durch die Reaktion von Brom mit Fluorescein entsteht.[8][9] Seine saure Natur und negative Ladung ermöglichen die Bindung an

positiv geladene (basische) Proteinkomponenten im Gewebe.[10][11] Es gibt zwei Hauptvarianten von **Eosin**, die in der Histologie verwendet werden: **Eosin Y** und **Eosin B**. [5][8]

- **Eosin Y**: Dies ist die am häufigsten verwendete Form von **Eosin**. Es handelt sich um ein Tetrabrom-Derivat von Fluorescein und erzeugt eine leicht gelblich-rosa Färbung. [5][8]
- **Eosin B**: Diese Variante ist ein Dibrom-Dinitro-Derivat von Fluorescein und erzeugt eine leicht bläulich-rosa Färbung. [5][8]

Die Wahl zwischen **Eosin Y** und **Eosin B** ist oft eine Frage der Laborpräferenz und Tradition, da sie weitgehend austauschbar sind. [5][8]

Quantitative Daten zu Eosin-Varianten

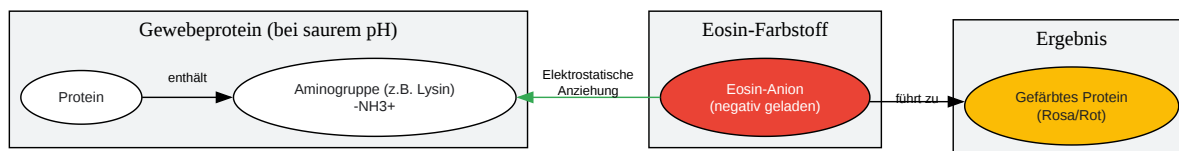
Die spektralen Eigenschaften und optimalen Färbebedingungen sind entscheidend für die Erzielung konsistenter und qualitativ hochwertiger Ergebnisse.

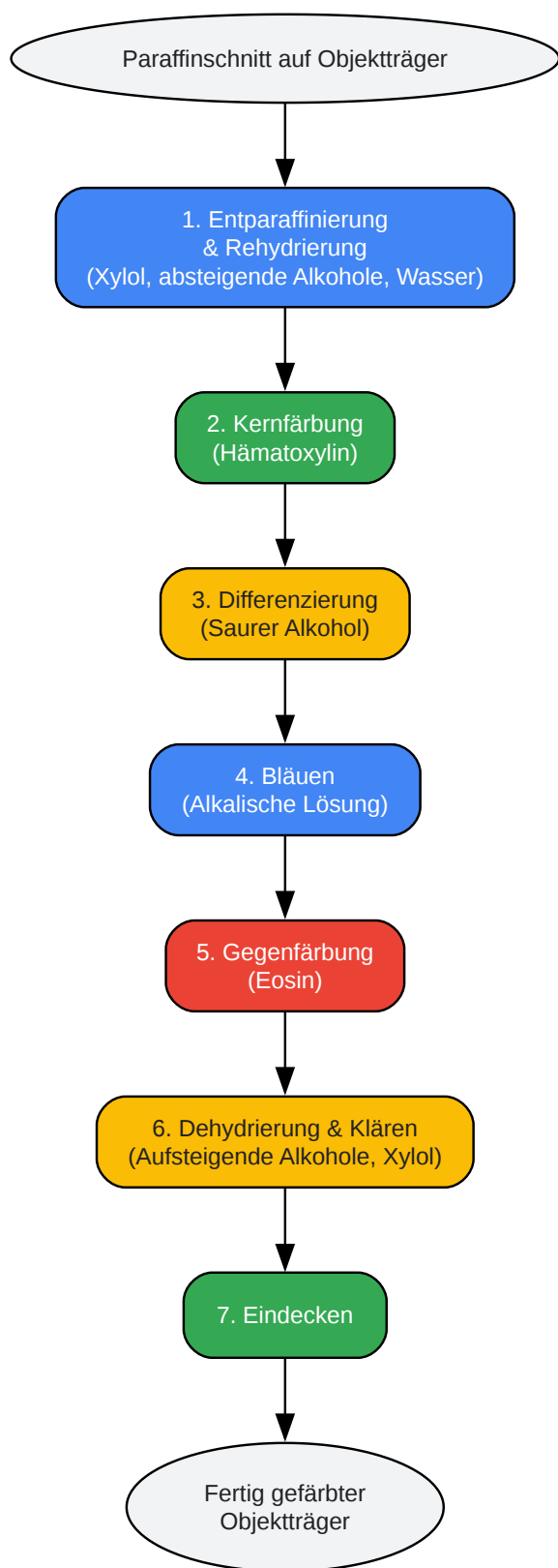
Eigenschaft	Eosin Y	Eosin B
Chemische Formel	$C_{20}H_6Br_4Na_2O_5$ [12]	$C_{20}H_6Br_2N_2Na_2O_5$ [13]
Molekulargewicht	691.86 g/mol [12]	624.08 g/mol [14]
Absorptionsmaximum (λ_{max})	~517-525 nm (in Wasser/Ethanol) [15][16]	~514-527 nm (in Wasser/Ethanol) [13][17][18]
Optimale pH-Bereich der Färbelösung	4.0 - 5.0 [10][19]	Ähnlich wie Eosin Y
Typische Konzentrationen	0.1% - 5% (w/v) [5][9][19]	0.1% - 0.5% (w/v) [20][21]

Der Mechanismus der Eosin-Färbung

Der Färbemechanismus von **Eosin** basiert auf elektrostatischen Wechselwirkungen. Proteine im Zytoplasma und in der extrazellulären Matrix enthalten basische Aminosäuren wie Arginin, Lysin und Histidin. [5][6] Bei dem sauren pH-Wert der **Eosin**-Lösung (typischerweise pH 4-5) sind die Aminogruppen dieser Aminosäuren protoniert und somit positiv geladen. [6] Das negativ geladene (anionische) **Eosin**-Molekül wird von diesen positiv geladenen Stellen angezogen und bindet an sie, was zur charakteristischen rosa-roten Färbung führt. [10][11] Die

Intensität der Färbung korreliert mit der Konzentration basischer Proteine in den jeweiligen Strukturen. Rote Blutkörperchen, die reich an Hämoglobin sind, und die Granula von **Eosinophilen** färben sich besonders intensiv rot an.[4][5]





Eosin B (Dibrom-Dinitrofluorescein)

Eosin Y (Tetrabromfluorescein)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. youtube.com [youtube.com]
- 2. a.storyblok.com [a.storyblok.com]
- 3. The Cell | Histology Guide [histologyguide.com]
- 4. H&E Staining Troubleshooting - Creative Bioarray [histobiolab.com]
- 5. Eosin - Wikipedia [en.wikipedia.org]
- 6. feinberg.northwestern.edu [feinberg.northwestern.edu]
- 7. H&E Staining of Paraffin-Embedded Tissue Sections: A Differential Staining Technique to Visualize Liver Tissue Sections Using Combination of Hematoxylin and Eosin Dyes [app.jove.com]
- 8. Mechanism of dye binding in the protein assay using eosin dyes. | Sigma-Aldrich [sigmaaldrich.com]
- 9. stainsfile.com [stainsfile.com]
- 10. documents.cap.org [documents.cap.org]
- 11. youtube.com [youtube.com]
- 12. macsenlab.com [macsenlab.com]
- 13. stainsfile.com [stainsfile.com]
- 14. Absorption [Eosin B] | AAT Bioquest [aatbio.com]
- 15. Effect of Solvent on Intensity of Absorption and Fluorescence of Eosin Y Dye and Spectral Properties of Eosin Y Dye [jmchemsci.com]
- 16. static1.squarespace.com [static1.squarespace.com]
- 17. researchgate.net [researchgate.net]
- 18. PhotochemCAD | Eosin B [photochemcad.com]
- 19. biognost.com [biognost.com]

- 20. biognost.com [biognost.com]
- 21. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Die Rolle von Eosin in der H&E-Färbung: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7797880#role-of-eosin-in-h-e-staining]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com